

# Technical Support Center: Europium-154 Sources

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## Compound of Interest

Compound Name: *Europium-154*

Cat. No.: *B1207240*

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This technical support center provides essential information, troubleshooting guides, and frequently asked questions (FAQs) for the safe handling and storage of **Europium-154** ( $^{154}\text{Eu}$ ) sources. It is intended for researchers, scientists, and drug development professionals utilizing this radionuclide in their experiments.

## Frequently Asked Questions (FAQs)

Q1: What is **Europium-154** and what are its primary characteristics?

A1: **Europium-154** is a radioactive isotope of the element europium. It is produced by the fission of uranium and plutonium. A key characteristic is its relatively long half-life and the emission of both beta particles and significant gamma radiation, making it useful for applications such as gamma-ray spectrometer calibration.<sup>[1]</sup>

Q2: What are the main decay properties of **Europium-154**?

A2:  $^{154}\text{Eu}$  primarily undergoes beta-minus ( $\beta^-$ ) decay to Gadolinium-154 ( $^{154}\text{Gd}$ ) and to a much lesser extent, electron capture (EC) to Samarium-154 ( $^{154}\text{Sm}$ ). This decay process is accompanied by the emission of multiple gamma rays over a wide range of energies.

Q3: What personal protective equipment (PPE) is required when handling  $^{154}\text{Eu}$  sources?

A3: When handling any open radioactive source, standard PPE includes a full-length lab coat (worn closed with sleeves down), disposable gloves (latex or nitrile are generally suitable), and

close-toed shoes. Safety glasses are also required, especially when there is a risk of splashing. For sealed  $^{154}\text{Eu}$  sources, the primary hazard is external gamma radiation, so principles of time, distance, and shielding are paramount.

Q4: How often do I need to perform a leak test (wipe test) on a sealed  $^{154}\text{Eu}$  source?

A4: Sealed sources must be tested for leakage at regular intervals. Regulations can vary, but a common frequency is annually, or at intervals specified in the relevant code of practice. Some regulations may require testing as often as every six months.[2] For older sources that are beyond their recommended working life, the leak test frequency may be increased.

Q5: What is the regulatory limit for a leaking source?

A5: A sealed source is generally considered to be leaking if a wipe test reveals removable contamination in excess of 185 Bq (0.005  $\mu\text{Ci}$ ) or 200 Bq, depending on the specific regulatory body.[2] If a source exceeds this limit, it must be immediately withdrawn from use.[2]

## Quantitative Data

**Table 1: Physical and Radiological Properties of Europium-154**

Property	Value
Half-Life ( $T_{1/2}$ )	8.601 years
Decay Modes	$\beta^-$ decay (99.982%), Electron Capture (0.018%)
Primary $\beta^-$ Daughter	$^{154}\text{Gd}$
Primary EC Daughter	$^{154}\text{Sm}$
Specific Gamma Ray Dose Constant	0.75554 Rem/hr at 1 meter from a 1 Curie source
Major Gamma Ray Emissions	123.1 keV (40.4%), 723.3 keV (20.1%), 1274.4 keV (34.8%)

Data sourced from references[3][4][5].

## Table 2: Lead Shielding for Europium-154

The following table provides the required thickness of lead (Pb) to reduce the radiation dose from a  $^{154}\text{Eu}$  source by a certain factor.

Attenuation Factor	Required Lead Thickness (mm)
2 (Half-Value Layer)	11.2
4	22.5
8	37.1
10 (Tenth-Value Layer)	~40 (interpolated)
128	74.3
1024	112

Data sourced from reference[6]. Note: These are broad-beam values and include buildup factors.

## Experimental Protocols

### Detailed Methodology: Efficiency Calibration of a High-Purity Germanium (HPGe) Detector

**Europium-154**, often in a mixed source with  $^{152}\text{Eu}$ , is an excellent standard for the energy and efficiency calibration of gamma-ray spectrometers due to its long half-life and multiple, well-separated gamma-ray peaks across a wide energy range (0.12 to 1.6 MeV).[7][8]

**Objective:** To determine the full-energy peak efficiency of an HPGe detector as a function of gamma-ray energy.

**Materials:**

- Calibrated  $^{154}\text{Eu}$  sealed source of known activity.
- HPGe detector coupled to a multichannel analyzer (MCA).

- Source holder for reproducible geometry.
- Spectroscopy software (e.g., Genie 2000, Maestro).[3]

Procedure:

- Setup: Place the HPGe detector in a low-background lead shield.
- Background Acquisition: Acquire a background spectrum for a period sufficient to obtain statistically significant counts in the regions of interest. This will be subtracted from the source measurement.
- Source Placement: Position the  $^{154}\text{Eu}$  calibration source at a defined, reproducible distance from the detector's endcap (e.g., 20 cm).[1] Record this distance precisely. The source should be centered on the detector's axis.
- Data Acquisition: Acquire the gamma-ray spectrum from the  $^{154}\text{Eu}$  source. The acquisition time should be long enough to ensure that the net peak areas for the principal gamma emissions have a statistical uncertainty of less than 1%.
- Energy Calibration: Identify the major peaks in the spectrum (e.g., 123.1 keV, 247.9 keV, 591.8 keV, 723.3 keV, 1274.4 keV). Using the known energies of these peaks, perform an energy calibration of the spectrometer.
- Peak Analysis: For each principal gamma peak, determine the net peak area (total counts minus background).
- Efficiency Calculation: Calculate the absolute full-energy peak efficiency ( $\epsilon$ ) for each gamma-ray energy (E) using the following formula:

$$\epsilon(E) = N / (t * A * P_{\gamma}(E))$$

Where:

- N is the net peak area (counts).
- t is the acquisition live time in seconds.

- A is the activity of the source in Becquerels (Bq) at the time of measurement, corrected for decay from the calibration date.
- $P_{\gamma}(E)$  is the gamma-ray emission probability for that energy.[\[4\]](#)
- Efficiency Curve Generation: Plot the calculated efficiency ( $\epsilon$ ) versus the gamma-ray energy (E) on a log-log scale. Fit the data points with a suitable function (e.g., a polynomial or a combination of power functions) to generate the detector's efficiency curve.

## Troubleshooting Guides

Issue 1: My survey meter shows a higher-than-normal background reading near the source storage area.

- Question: I'm detecting a dose rate slightly above background in the vicinity of my  $^{154}\text{Eu}$  source storage container. Is this normal?
- Answer: This can be normal, especially if you are using a sensitive survey meter.  $^{154}\text{Eu}$  is a potent gamma emitter. First, ensure the reading is consistent and not a random fluctuation. Check that the source is properly positioned within its shielding. If the dose rate on the surface of the shield has increased since your last measurement, it could indicate a change in the shielding's integrity or source position. If the elevated reading is found away from the shield, it could indicate low-level contamination. Perform a wipe test of the external surfaces of the storage container and the surrounding area to check for removable contamination.

Issue 2: A routine wipe test of my sealed  $^{154}\text{Eu}$  source is above the action limit.

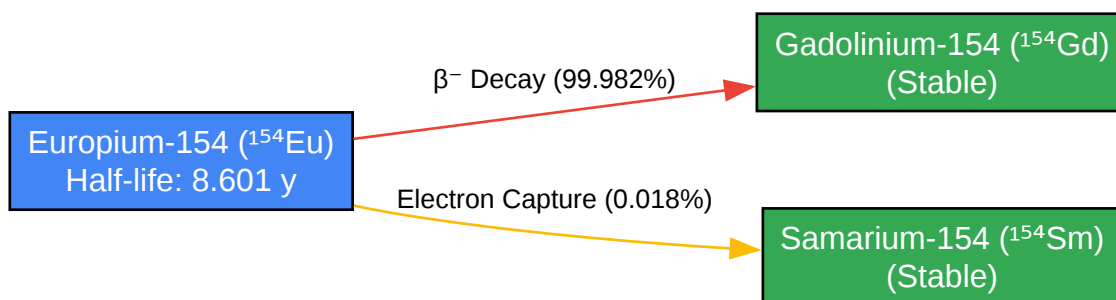
- Question: My annual wipe test result came back at 250 Bq. What are my immediate next steps?
- Answer: A result above the regulatory limit (typically 185 or 200 Bq) indicates the source is leaking and must be immediately withdrawn from use.[\[2\]](#)
  - Cease Use: Immediately stop using the source and any equipment it is housed in.
  - Isolate: Secure the source in its storage container. Restrict access to the area where the source was used and stored to prevent the spread of contamination.

- Notify: Inform your organization's Radiation Safety Officer (RSO) immediately.
- Survey: Survey personnel who may have come into contact with the source. Check the area and associated equipment for contamination.
- Decontaminate: Decontamination of personnel and the area should only be performed under the guidance of the RSO.
- Dispose: The leaking source must be decontaminated, repaired, or disposed of by a licensed service provider.<sup>[2]</sup>

Issue 3: I've accidentally dropped an unshielded  $^{154}\text{Eu}$  source.

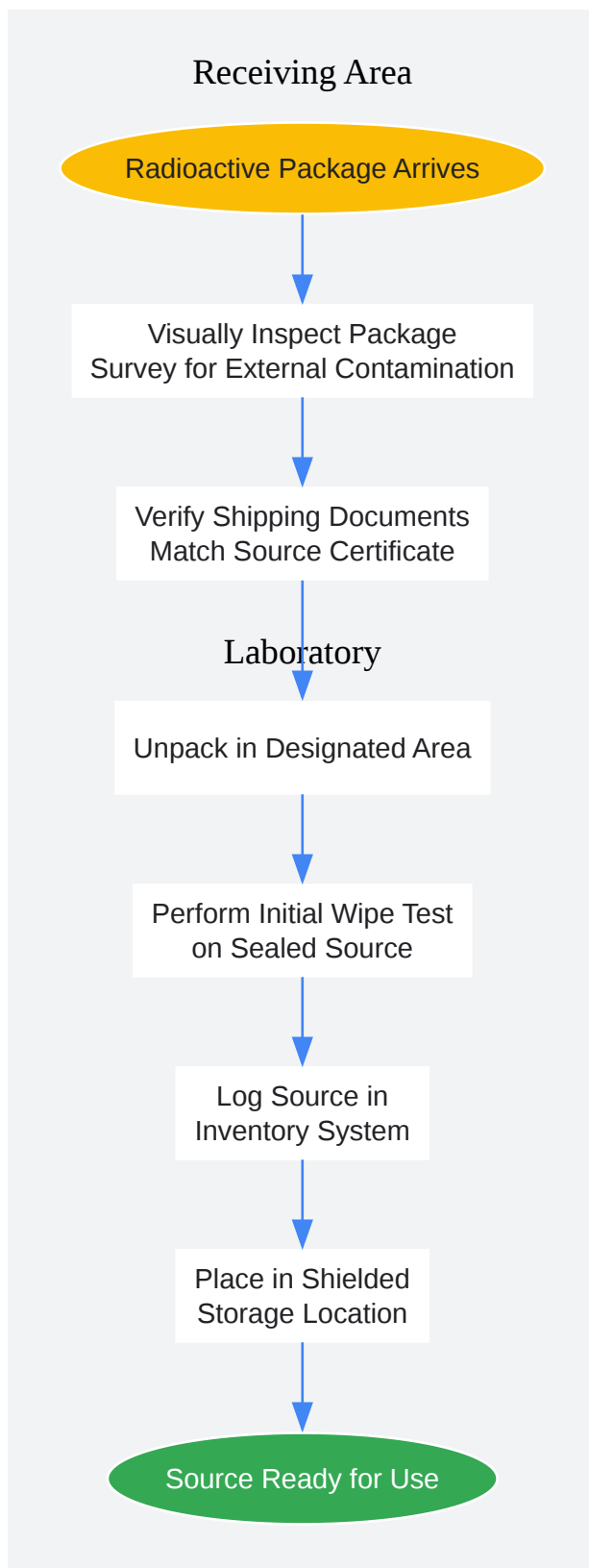
- Question: I dropped a small sealed source during transfer. It was only out of its shield for a few seconds. What should I do?
- Answer: Your first priority is to minimize your radiation dose.
  - Maximize Distance: Immediately move away from the source to a safe distance (several meters). The dose rate decreases with the square of the distance.
  - Restrict Area: Prevent anyone from entering the area where the source is located.
  - Notify: Alert a coworker and your RSO immediately. Do not attempt to recover the source alone.
  - Plan Recovery: Under the direction of the RSO, plan the recovery. Use long-handled tongs to retrieve the source quickly to minimize time spent near it. Return it to its proper shielding.
  - Assess Dose: Report the details of the incident to the RSO so they can perform a dose assessment. Your dosimeter readings will be crucial.
  - Check for Damage: Once the source is safely shielded, perform an emergency wipe test to ensure the source capsule was not breached during the fall.

## Visualizations



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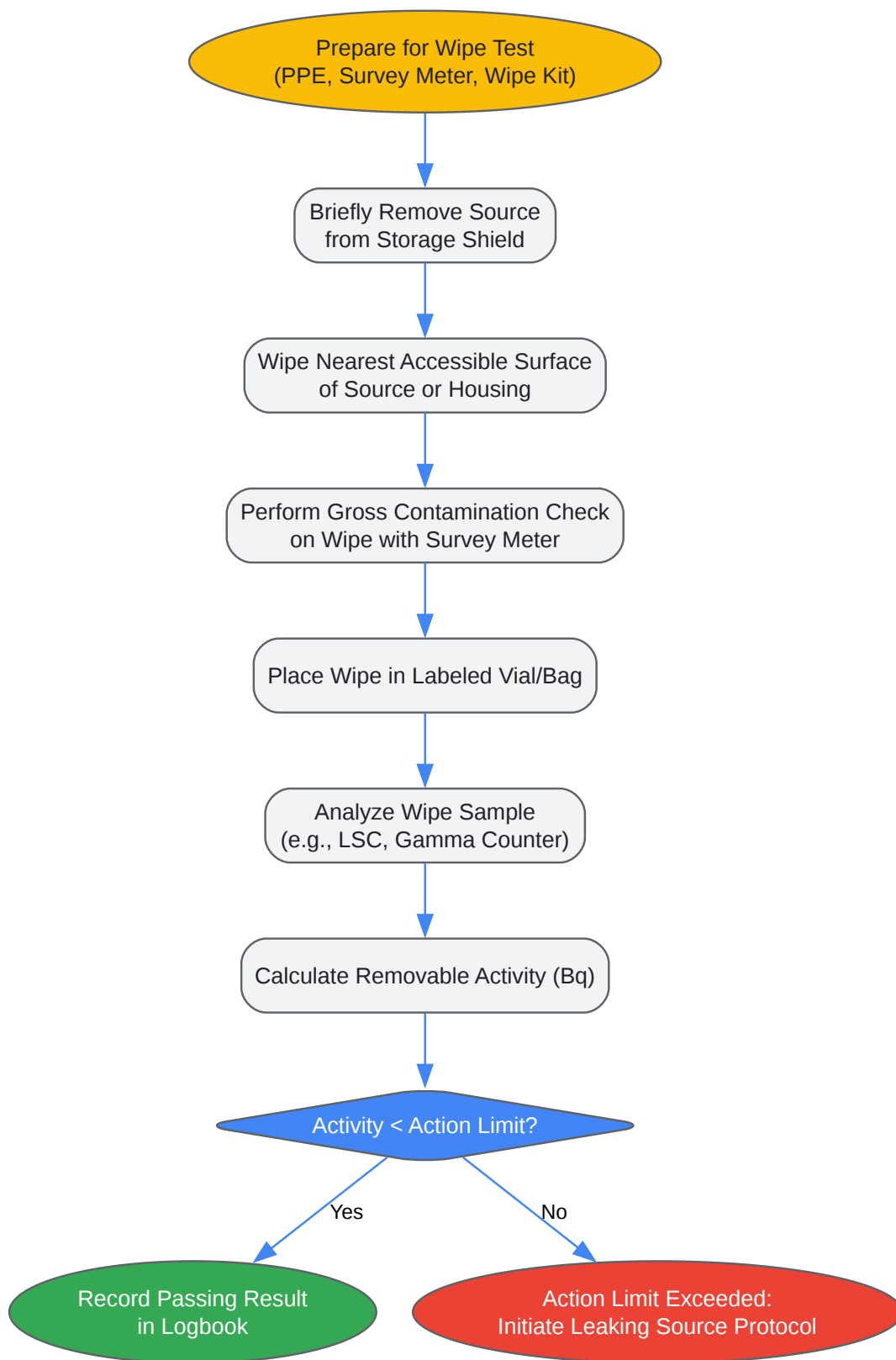
Caption: Decay pathway of **Europium-154**.



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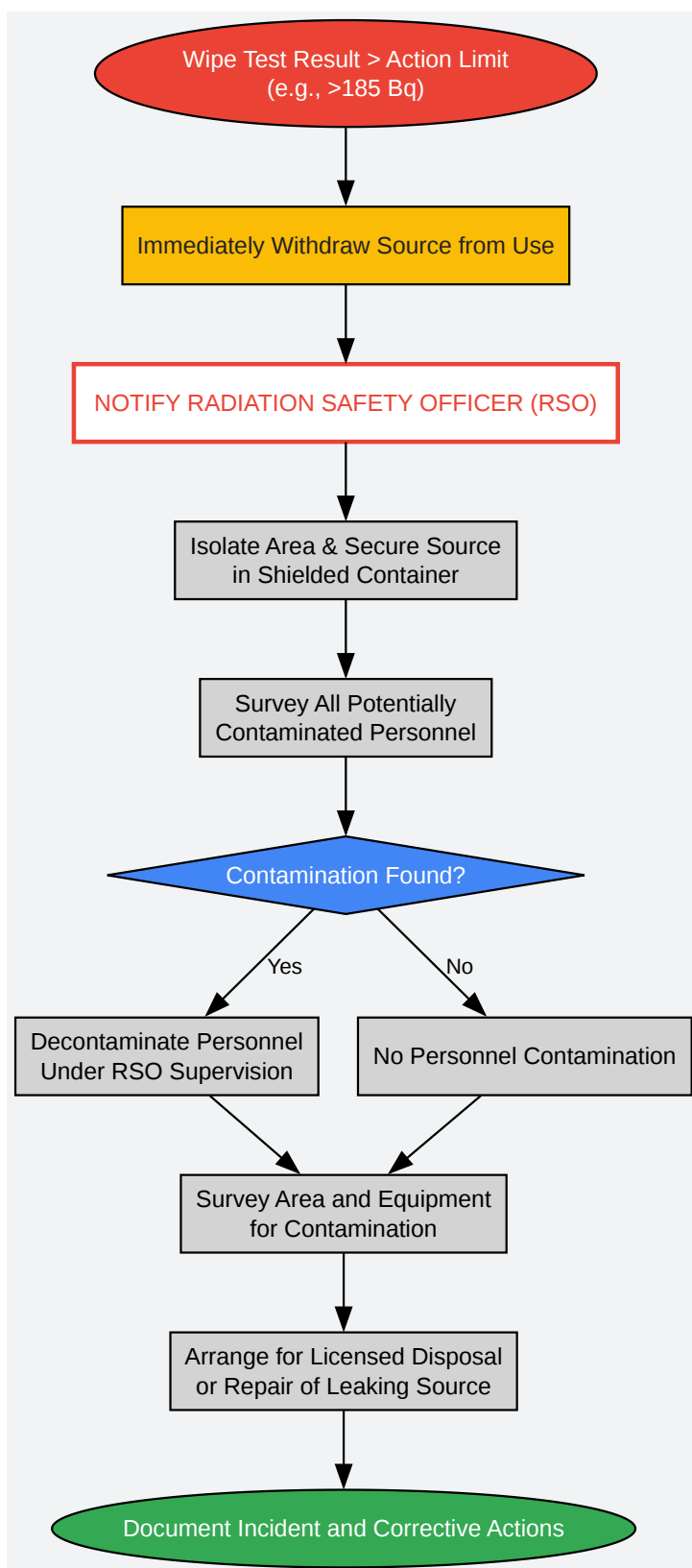
Caption: Workflow for receiving a new  $^{154}\text{Eu}$  source.





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Caption: Procedure for performing a routine wipe test.



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Caption: Troubleshooting guide for a positive wipe test.

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